

The Discovery of Palladium: A Technical Account from the Chemical Literature

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This in-depth technical guide explores the history and discovery of **palladium**, with a focus on its emergence in the chemical literature. The discovery, credited to the English chemist and physicist William Hyde Wollaston in 1803, was not only a significant contribution to the periodic table but also a fascinating episode in the annals of scientific publication and debate. This document provides a detailed account of the experimental procedures, quantitative data available from historical records, and the logical workflow of this pivotal discovery.

Historical Context and the Unveiling of a New Element

Palladium was isolated by William Hyde Wollaston from crude platinum ore sourced from South America.^{[1][2][3]} The discovery was made in 1803, and the element was named after the asteroid Pallas, which had been discovered just the year before.^{[1][4]} The name Pallas itself is derived from Greek mythology, associated with the goddess of wisdom, Athena.^[1]

Wollaston's method of announcing his discovery was highly unconventional. Instead of publishing his findings in a scientific journal, he anonymously distributed handbills in London in April 1803, describing the properties of a "new silver" and offering it for sale at a Soho shop.^[3] ^[5] This unusual approach sparked suspicion and controversy within the scientific community. The Irish chemist Richard Chenevix, a prominent figure of the time, was skeptical of the claims and, after conducting his own experiments, concluded that **palladium** was merely an alloy of

platinum and mercury.[3][5] To counter this, Wollaston anonymously offered a reward to anyone who could synthetically produce **palladium**, a challenge that went unmet and ultimately solidified his claim.[3] It was not until 1805 that Wollaston formally disclosed his discovery and detailed methodology in a paper read to the Royal Society.[6]

Physicochemical Properties of Palladium

Wollaston's initial investigations, and subsequent work by others, established several key properties of **palladium**. It is a lustrous, silvery-white metal belonging to the platinum group metals.[2] Notably, it is the least dense and has the lowest melting point of this group.[4] A remarkable characteristic of **palladium** is its ability to absorb a significant volume of hydrogen gas, up to 900 times its own volume, a property that has become crucial in modern catalytic applications.[1]

Table 1: Physical and Chemical Properties of Palladium

Property	Value
Atomic Number	46
Atomic Weight	106.42 u
Appearance	Silvery-white metal
Melting Point	1554.9 °C
Boiling Point	2963 °C
Density	12.023 g/cm ³ at room temperature
Hardness (Mohs scale)	4.75

The values presented are modern accepted values, which are refined from the initial estimations of the 19th century.

Experimental Protocols for the Isolation of Palladium

The following protocol is a reconstruction of Wollaston's method for isolating **palladium** from platinum ore, based on his 1805 publication in the Philosophical Transactions of the Royal

Society. While the original paper provides a qualitative description, precise quantitative details such as exact concentrations and yields were not always explicitly stated in the style of the time.

Dissolution of Crude Platinum Ore

The primary raw material was crude platinum ore, which naturally contains **palladium** and other platinum-group metals.

- Procedure:
 - The crude platinum ore was dissolved in aqua regia, a highly corrosive mixture of nitric acid (HNO_3) and hydrochloric acid (HCl), typically in a 1:3 molar ratio. The dissolution process was likely aided by heating.
 - This step brought the platinum and **palladium** into solution as chloride complexes.

Separation of Platinum

The majority of the platinum was removed from the solution to enrich the concentration of other elements.

- Procedure:
 - The acidic solution from the dissolution step was neutralized. While Wollaston's paper mentions neutralization, some sources suggest the use of sodium hydroxide (NaOH).^[3]
 - Ammonium chloride (NH_4Cl) was then added to the neutralized solution.
 - This resulted in the precipitation of the platinum as ammonium chloroplatinate ($(\text{NH}_4)_2\text{PtCl}_6$), a sparingly soluble salt.
 - The precipitate was separated from the solution by filtration, leaving a solution containing **palladium** and other dissolved metals.

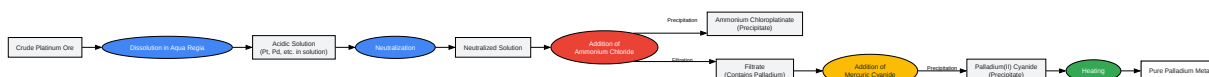
Isolation and Purification of Palladium

This crucial step involved the selective precipitation of **palladium**.

- Procedure:
 - To the remaining solution, mercuric cyanide ($\text{Hg}(\text{CN})_2$) was added.
 - This caused the precipitation of a yellow-white solid, which Wollaston identified as **palladium**(II) cyanide ($\text{Pd}(\text{CN})_2$). This step was highly selective for **palladium**.
 - The **palladium**(II) cyanide precipitate was collected and washed.
 - The purified **palladium**(II) cyanide was then heated strongly. This thermal decomposition yielded pure **palladium** metal, while the mercury and cyanide components were driven off as volatile substances.

Logical Workflow of Palladium Discovery

The following diagram illustrates the key stages in Wollaston's discovery and isolation of **palladium**, from the initial processing of platinum ore to the final purification of the new element.



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Caption: Workflow of Wollaston's discovery and isolation of **palladium**.

The Controversy with Richard Chenevix

The anonymous and commercial nature of **palladium**'s introduction led to significant skepticism. Richard Chenevix, an influential chemist, purchased the entire available stock of the "new silver" and subjected it to a series of experiments. His findings, presented to the Royal Society, concluded that the substance was not a new element but an alloy of platinum and

mercury. Chenevix's reputation lent weight to this claim, and it was a significant challenge to the acceptance of **palladium**'s elemental nature. Wollaston's subsequent, and again anonymous, challenge to the scientific community to synthesize the purported alloy, and the consistent failure of all attempts to do so, ultimately vindicated his discovery.

Conclusion

The discovery of **palladium** by William Hyde Wollaston was a landmark event in chemistry. It not only added a new member to the platinum group of metals but also highlighted the importance of rigorous experimental verification in the scientific process. The unusual circumstances of its announcement and the ensuing controversy underscore the dynamic and sometimes contentious nature of scientific discovery. The chemical methods developed by Wollaston for the separation of platinum-group metals were foundational and demonstrated a high degree of chemical ingenuity for the early 19th century. Today, **palladium** is a critical component in a vast array of applications, from catalytic converters in automobiles to fine jewelry and advanced electronics, a testament to the enduring significance of its discovery.

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